

# Introduction to Disperse Red 92 and its Solubility

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## Compound of Interest

Compound Name: Disperse Red 92

CAS No.: 72363-26-9

Cat. No.: B1582777

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**Disperse Red 92** (C.I. 60752) is a synthetic organic colorant belonging to the anthraquinone class of dyes.[1] It is characterized by its vibrant red-violet hue and is primarily utilized in the dyeing of hydrophobic synthetic fibers such as polyester and nylon, as well as in the coloration of plastics and inks.[2][3] Unlike acid or reactive dyes, disperse dyes are non-ionic and exhibit very low solubility in water. Their mechanism of action involves application from a fine aqueous dispersion, from which the dye molecules migrate and "dissolve" into the polymer matrix of the fiber, forming a stable solid-solid solution.[4]

The efficacy, levelness, and intensity of coloration achieved with **Disperse Red 92** are intrinsically linked to its solubility characteristics in various media. For researchers in polymer science, textiles, and formulation chemistry, a comprehensive understanding of its solubility in organic solvents is paramount. Organic solvents are not only crucial for alternative dyeing methods and printing ink formulations but are also fundamental in purification, quality control analysis, and toxicological studies. This guide provides a detailed exploration of the physicochemical principles governing the solubility of **Disperse Red 92**, presents a profile of its behavior in organic solvents, and offers a robust, validated protocol for its experimental determination.

## Physicochemical Profile of Disperse Red 92

A molecule's solubility is dictated by its structure, polarity, and capacity for intermolecular interactions. The key properties of **Disperse Red 92** are summarized below.

Property	Value / Description	Source(s)
C.I. Name	Disperse Red 92, C.I. 60752	[1]
CAS Number	12236-11-2 / 72363-26-9	[1]
Chemical Class	Anthraquinone	[1]
Molecular Formula	C <sub>25</sub> H <sub>24</sub> N <sub>2</sub> O <sub>7</sub> S	[1]
Molecular Weight	496.53 g/mol	[1]
Appearance	Red-violet grains or powder	[2][3]
General Solubility	Stated to be soluble in organic solvents; insoluble in water.[5] [6]	

The core of **Disperse Red 92** is the large, relatively nonpolar anthraquinone structure. However, the presence of various polar functional groups, including an amine (-NH<sub>2</sub>), a hydroxyl (-OH), a sulfone (-SO<sub>2</sub>-), and an ether (-O-), introduces significant polarity and the capacity for hydrogen bonding. This amphiphilic nature—possessing both nonpolar and polar regions—is key to its solubility behavior.

## The Theoretical Framework of Solubility: A Hansen Solubility Parameter Approach

The adage "like dissolves like" is the foundational principle of solubility. A more quantitative and predictive framework is offered by the Hansen Solubility Parameters (HSP), which deconstruct the total cohesive energy of a substance into three components.[7][8] A solute will dissolve best in a solvent when their respective HSP values are closely matched.

The three Hansen parameters (typically measured in MPa<sup>0.5</sup>) are:

- $\delta D$  (Dispersion): Energy derived from atomic van der Waals forces. For a large molecule like **Disperse Red 92**, these forces are significant.
- $\delta P$  (Polar): Energy from dipolar intermolecular forces. The numerous heteroatoms (O, N, S) in **Disperse Red 92** create permanent dipoles, resulting in a significant  $\delta P$  component.
- $\delta H$  (Hydrogen Bonding): Energy from the formation of hydrogen bonds. The amine (-NH<sub>2</sub>) and hydroxyl (-OH) groups make **Disperse Red 92** a hydrogen bond donor, while the carbonyl (=O), ether (-O-), and sulfone (-SO<sub>2</sub>-) groups act as hydrogen bond acceptors.

The total Hansen parameter is the square root of the sum of the squares of the individual parameters. For dissolution to occur, the "distance" (Ra) between the HSP coordinates of the solute (dye) and the solvent in 3D "Hansen space" must be small. Studies on the parent anthraquinone structure indicate it possesses moderate polarity.<sup>[9]</sup> Therefore, solvents with a balanced profile of polarity and hydrogen bonding capability are predicted to be the most effective at dissolving **Disperse Red 92**.

## Solubility Profile of Disperse Red 92 and Related Anthraquinone Dyes

Specific quantitative solubility data (e.g., in g/L or mol/L) for **Disperse Red 92** in common organic solvents is not readily available in published, peer-reviewed literature. This represents a notable data gap in the field. However, by examining qualitative data for **Disperse Red 92** and quantitative or qualitative data for structurally similar anthraquinone disperse dyes, a reliable solubility profile can be inferred. This approach is standard practice in chemical science when direct data is absent.

The table below summarizes the known solubility of **Disperse Red 92** and its analogues in common organic solvents.

Dye Name	Molecular Structure Class	Acetone	Ethanol	Benzene	Carbon Tetrachloride
Disperse Red 92	Anthraquinone	Soluble (inferred)	Soluble (inferred)	N/A	N/A
Disperse Red 9	Anthraquinone	Soluble[2]	Soluble[2]	Slightly Soluble[2]	Slightly Soluble[2]
Disperse Red 11	Anthraquinone	Soluble[10]	Soluble[10]	N/A	N/A
Disperse Red 1	Monoazo	Soluble[6]	Soluble[6]	Soluble[6]	N/A

Note:N/A indicates data not available from the cited sources.

The consistent solubility of these related dyes in polar aprotic (acetone) and polar protic (ethanol) solvents strongly supports the prediction that **Disperse Red 92** will exhibit similar behavior. The slightly reduced solubility of Disperse Red 9 in nonpolar aromatic solvents like benzene suggests that while the large anthraquinone core has an affinity for such solvents, the polar functional groups necessitate a solvent with some degree of polarity for effective dissolution.

## Experimental Determination of Solubility

The most reliable method for determining the solubility of a colored compound like **Disperse Red 92** in an organic solvent is the saturation shake-flask method coupled with UV-Visible spectrophotometry.[4] This method is based on the Beer-Lambert Law, which establishes a linear relationship between a solution's absorbance and the concentration of the analyte.

## Principle of the Method

An excess amount of the dye is equilibrated with the solvent at a constant temperature until the solvent is saturated. The undissolved solid is then removed, and the concentration of the dye in the clear, saturated supernatant is determined by measuring its absorbance and comparing it to a pre-established calibration curve.[11]

## Materials and Reagents

- **Disperse Red 92** (analytical grade)
- Solvent of interest (spectroscopic grade)
- Volumetric flasks (Class A)
- Pipettes (Class A)
- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge capable of holding solvent-safe tubes
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- UV-Vis Spectrophotometer
- Quartz cuvettes (1 cm path length)

## Step-by-Step Experimental Protocol

### Part A: Preparation of Calibration Curve

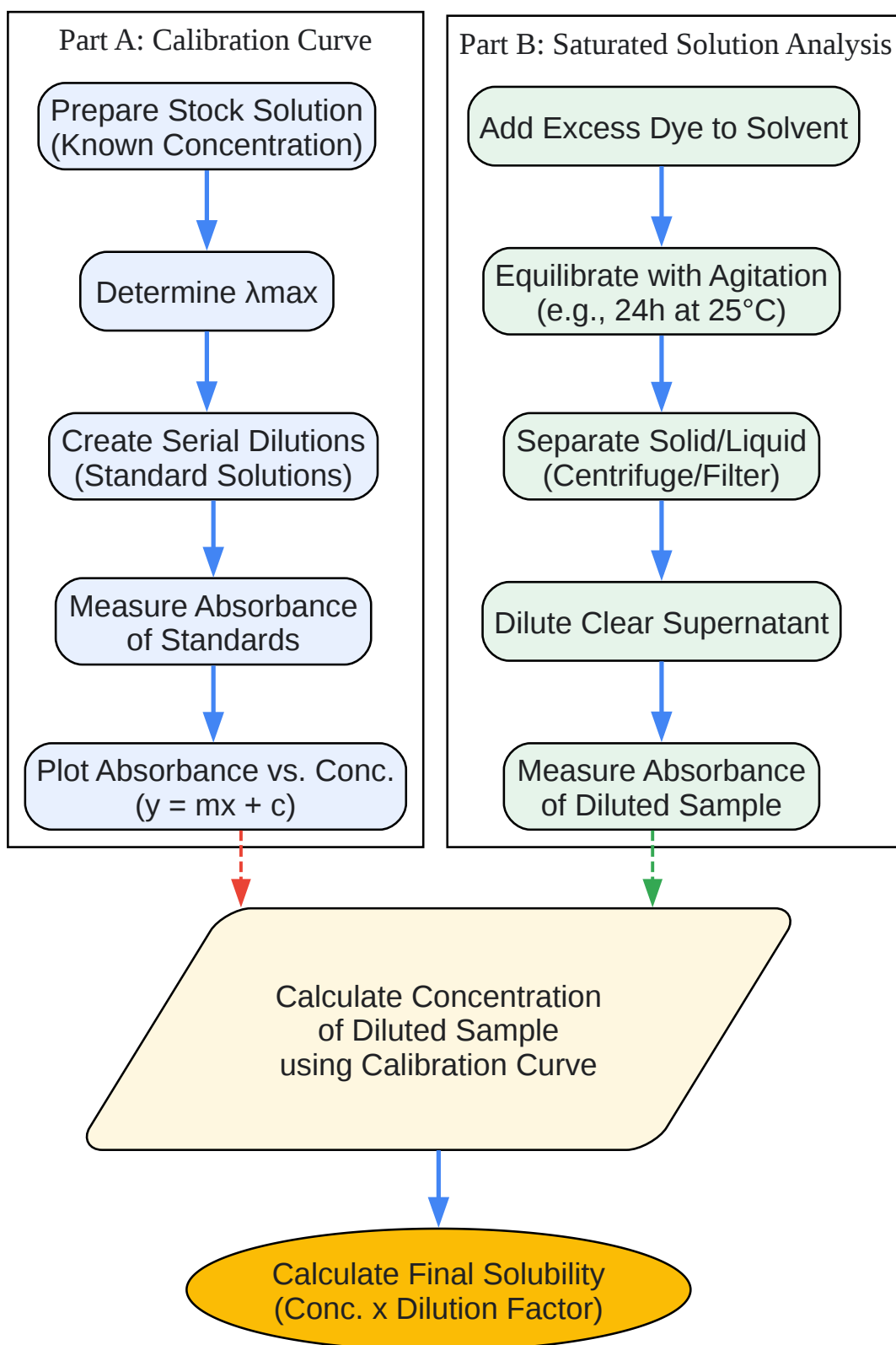
- **Prepare a Stock Solution:** Accurately weigh a small amount of **Disperse Red 92** (e.g., 10 mg) and dissolve it in the chosen solvent in a 100 mL volumetric flask. Ensure complete dissolution. This is your stock solution of known concentration (e.g., 100 mg/L).
- **Determine  $\lambda_{\text{max}}$ :** Scan the stock solution across the UV-Vis spectrum (e.g., 300-700 nm) to identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ). All subsequent absorbance measurements must be performed at this wavelength.<sup>[12]</sup>
- **Prepare Standard Solutions:** Perform serial dilutions of the stock solution to create a series of at least five standard solutions of decreasing, known concentrations.
- **Measure Absorbance:** Measure the absorbance of each standard solution at  $\lambda_{\text{max}}$ , using the pure solvent as a blank.

- **Plot the Curve:** Plot a graph of Absorbance (y-axis) versus Concentration (x-axis). Perform a linear regression to obtain the equation of the line ( $y = mx + c$ ) and the correlation coefficient ( $R^2$ ). An  $R^2$  value  $> 0.995$  is required for a valid calibration.

#### Part B: Preparation and Analysis of the Saturated Solution

- **Equilibration:** Add an excess amount of **Disperse Red 92** to a flask containing the solvent (ensure solid dye remains visible). Seal the flask to prevent solvent evaporation.
- **Agitation:** Place the flask in a temperature-controlled shaker bath and agitate for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The concentration in the liquid phase should become constant.
- **Phase Separation:** Remove the flask and allow the undissolved solid to settle. To obtain a clear supernatant free of particulates, centrifuge an aliquot of the suspension at high speed. Alternatively, carefully filter the solution using a syringe filter compatible with the solvent.
- **Dilution and Measurement:** Accurately dilute a known volume of the clear saturated supernatant with the solvent to bring its absorbance into the linear range of the calibration curve. Measure the absorbance of this diluted solution at  $\lambda_{\text{max}}$ .<sup>[4]</sup>
- **Calculation:** Use the calibration curve equation to calculate the concentration of the diluted sample. Multiply this value by the dilution factor to determine the concentration of the original saturated solution. This final concentration is the solubility of **Disperse Red 92** in that solvent at that temperature.

## Experimental Workflow Diagram



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Caption: Workflow for solubility determination via the shake-flask method.

## Factors Influencing Solubility

- **Temperature:** The dissolution of most solid solutes is an endothermic process. Therefore, the solubility of **Disperse Red 92** in organic solvents is expected to increase with rising temperature. This is a critical parameter in high-temperature dyeing processes.
- **Solvent Polarity:** As discussed in the HSP section, the choice of solvent is the most critical factor. A solvent that closely matches the dispersion, polar, and hydrogen-bonding characteristics of **Disperse Red 92** will yield the highest solubility.
- **Purity:** The presence of impurities in either the dye or the solvent can alter the measured solubility. Water, in particular, can significantly impact solubility in organic solvents and should be minimized.

## Conclusion

While specific quantitative solubility data for **Disperse Red 92** remains a subject for future research, a robust understanding of its behavior can be achieved through the application of fundamental chemical principles and analysis of analogous compounds. Its anthraquinone structure, modified with polar functional groups, renders it soluble in polar organic solvents like acetone and ethanol. The Hansen Solubility Parameter framework provides an authoritative model for predicting optimal solvents. For researchers and development professionals, the validated spectrophotometric protocol detailed herein offers a reliable and self-validating system to precisely quantify the solubility of **Disperse Red 92**, enabling informed decisions in formulation, process optimization, and scientific investigation.

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